

Anatibant Dimesylate: A Comparative Analysis of Receptor Cross-Reactivity

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Compound of Interest

Compound Name: *Anatibant dimesylate*

Cat. No.: *B15191856*

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For researchers, scientists, and drug development professionals, a critical evaluation of a drug candidate's selectivity is paramount. This guide provides a comprehensive comparison of **Anatibant dimesylate**'s cross-reactivity with other receptors, supported by available experimental data.

Anatibant (also known as LF 16-0687) is a potent and selective non-peptide antagonist of the bradykinin B2 receptor.^{[1][2][3][4][5]} The bradykinin B2 receptor is a G protein-coupled receptor (GPCR) involved in a variety of physiological and pathological processes, including inflammation, pain, and vasodilation. Anatibant's high affinity for the human bradykinin B2 receptor is demonstrated by its low K_i value of 0.67 nM.^{[1][2][4]}

High Selectivity Profile of Anatibant

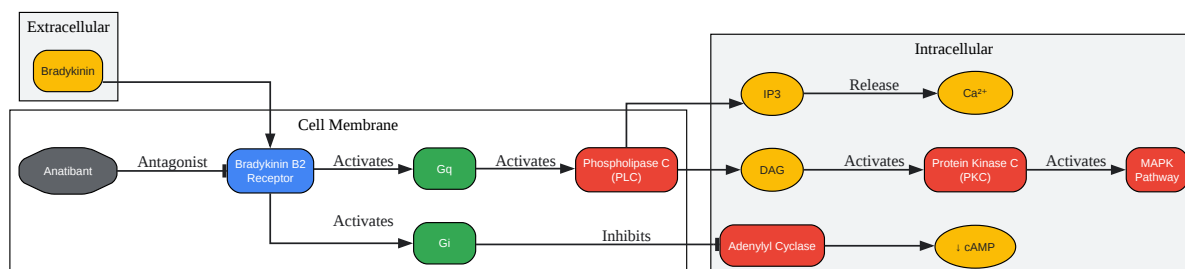
A key study by Pruneau and colleagues in 1999 established the selective pharmacological profile of Anatibant.^[5] The study involved binding and functional assays against a panel of over 40 different receptors. The results conclusively showed that Anatibant is highly selective for the bradykinin B2 receptor.^[5] While the comprehensive quantitative data from this extensive screening is not readily available in the public domain, the study's conclusion underscores the compound's specificity.

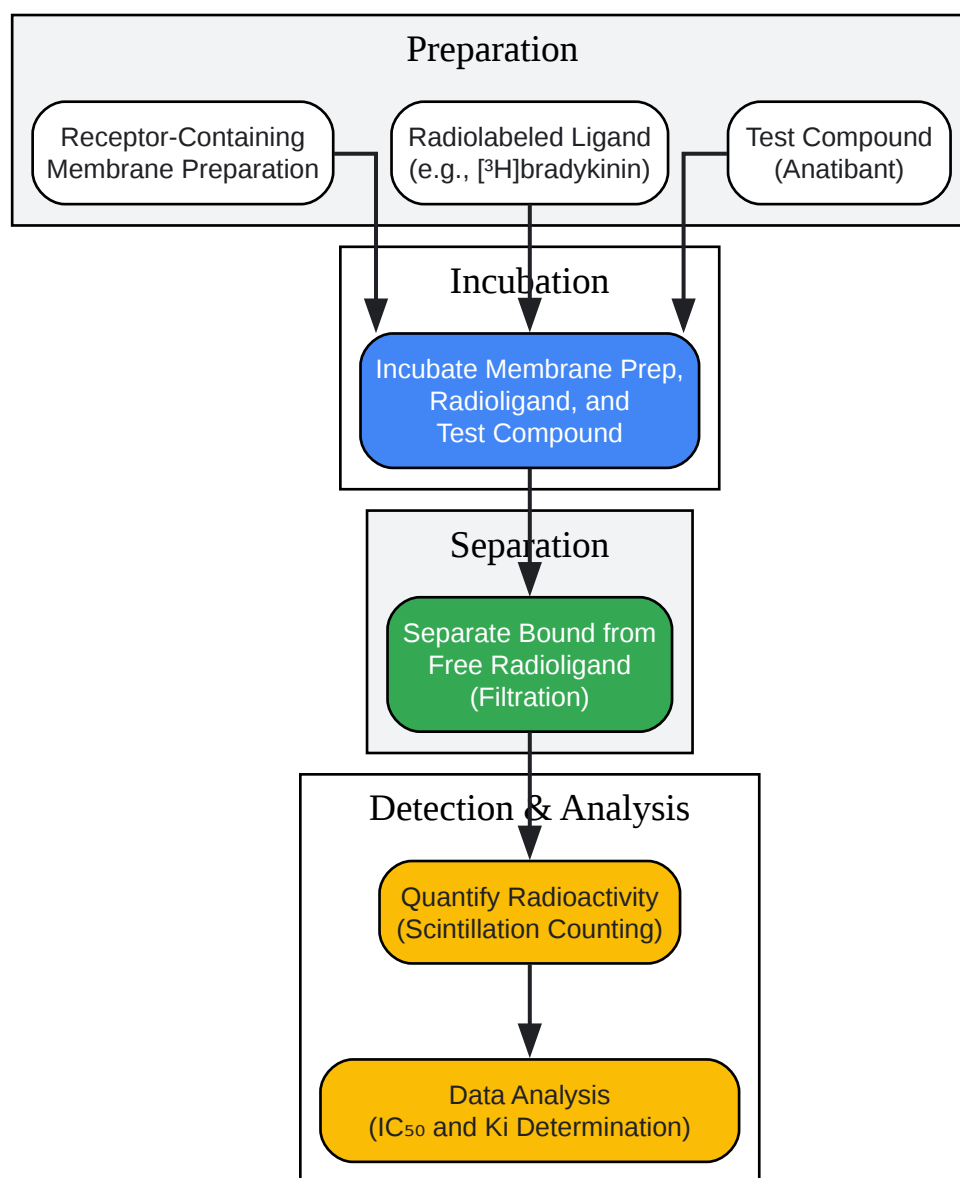
The affinity of Anatibant for the bradykinin B2 receptor has been determined in various species and tissues, consistently showing high potency.

Receptor	Species/Tissue	Ki (nM)
Recombinant Bradykinin B2	Human	0.67[1][2][4]
Recombinant Bradykinin B2	Rat	1.74[1][2]
Recombinant Bradykinin B2	Guinea-pig	1.37[1][2]
Native Bradykinin B2	Human Umbilical Vein	0.89[1]
Native Bradykinin B2	Rat Uterus	0.28[1]
Native Bradykinin B2	Guinea-pig Ileum	0.98[1]

Bradykinin B2 Receptor Signaling Pathway

Anatibant exerts its effect by blocking the binding of bradykinin to the B2 receptor, thereby inhibiting its downstream signaling cascade. The activation of the B2 receptor by bradykinin typically leads to the coupling of Gq and Gi proteins. This initiates a signaling pathway that includes the activation of phospholipase C, leading to an increase in intracellular calcium concentrations and the stimulation of the mitogen-activated protein kinase (MAPK) pathways.





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References

- 1. file.medchemexpress.com [file.medchemexpress.com]

- 2. Anatibant hydrochloride | Bradykinin Receptor | 209788-45-4 | Invivochem [invivochem.com]
- 3. LF 16-0687 Ms, a bradykinin B2 receptor antagonist, reduces ischemic brain injury in a murine model of transient focal cerebral ischemia - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Function and structure of bradykinin receptor 2 for drug discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Pharmacological profile of LF 16-0687, a new potent non-peptide bradykinin B2 receptor antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
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